

Sulphur Blue 10 wash fastness validation methods

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Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

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Fastness Properties of Sulphur Blue 10

The table below summarizes the color fastness properties of **Sulphur Blue 10** as reported in one source [1]. These ratings provide a benchmark for its performance.

Fastness Type	Standard	Rating	Notes
Soaping	ISO	2-3	Indicates fair to moderate resistance to washing.
Wash Fastness	AATCC	Information missing	Specific AATCC rating not provided in the source.
Light Fastness	ISO	5-6	Good resistance to fading from light exposure [1].
Rubbing (Dry/Wet)	Not Specified	Information missing	
Perspiration (Acid/Alkali)	Not Specified	Information missing	

Sulfur dyes, in general, are known for their **excellent wash fastness** once applied and oxidized, due to the formation of a large, insoluble dye molecule within the cellulose fiber [2] [3]. However, improper application can lead to issues like poor rub fastness and bronzing [2].

Wash Fastness Validation Workflow

The following diagram outlines a general experimental workflow for validating the wash fastness of a sulfur dye like **Sulphur Blue 10**. This process is critical for ensuring that the dye meets required specifications.



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Diagram 1: A generalized workflow for validating the wash fastness of sulfur dyes.

Detailed Experimental Protocols

Here are detailed methodologies for the key steps in the workflow above:

- **Sample Preparation and Pre-Conditioning:** Begin with pre-washed, scoured, and bleached cotton fabric dyed with **Sulphur Blue 10** using a standardized recipe [3]. The fabric must be oxidized and, if required, given an after-treatment (e.g., soaping) to ensure complete fixation and remove any superficial dye [2] [3]. Condition the samples at standard temperature and humidity (e.g., $20^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $65\% \pm 4\%$ relative humidity) for 24 hours before testing.
- **Soaping Off (Critical Pre-Wash Step):** Before formal testing, a soaping step is crucial. Treat the dyed fabric with a hot soap solution (e.g., 2-5 g/L soap) at $60\text{-}95^{\circ}\text{C}$ for 10-20 minutes, followed by thorough rinsing and drying [2] [3]. This removes unfixed dye, providing a true assessment of the fixed color's fastness.
- **Standard Wash Fastness Test:**
 - **Applicable Standards:** ISO 105-C08 (Textiles - Tests for colour fastness - Part C08: Colour fastness to domestic and commercial laundering) or AATCC Test Method 61 (Colorfastness to Laundering, Home and Commercial: Accelerated).
 - **Procedure:** Place the dyed sample in a sealed container with a specified soap/detergent solution, stainless steel balls (for abrasion), and a multi-fiber adjacent fabric. Run the test in a Launder-Ometer for a set number of cycles (e.g., 30 or 45 minutes) at a prescribed temperature (e.g., 40°C , 50°C , 60°C) based on the test severity [4].
 - **Parameters to Document:** Temperature, duration, detergent type and concentration, and liquor ratio.
- **Evaluation:**

- **Color Change:** After washing, rinsing, and drying, assess the change in color of the original sample under standard lighting (D65) using the **Grey Scale for Color Change** (ISO 105-A02 / AATCC EP1). A rating of 5 means no change, and 1 signifies a severe change [4].
- **Staining:** Evaluate the degree of staining on the multi-fiber adjacent fabric using the **Grey Scale for Staining** (ISO 105-A03 / AATCC EP2). A rating of 5 indicates no staining, and 1 represents heavy staining [4].

Comparison with Other Sulfur Dyes

While direct comparative data for **Sulphur Blue 10** is scarce, the table below positions it qualitatively against other common sulfur dyes based on general characteristics [5] [2] [3].

Dye Type	Typical Wash Fastness	Key Applications	Remarks & Trade-offs
Sulphur Blue 10	Good (with correct processing) [1]	Cotton, viscose, linen [1]	Known for its specific blue shade; can show bronzing if reduced/oxidized improperly [2].
Sulphur Black 1	Excellent (Very high)	Denim, cotton yarns [5]	The workhorse of sulfur dyes; highest concentration variants (200%, 220%) offer cost-effectiveness [5].
Sulphur Yellows & Browns (e.g., Sulphur Yellow 2, Sulphur Brown 10)	Good to Very Good	Paper, leather, textiles [5]	Provides a necessary range for shading; fastness can be slightly lower than blacks in some cases.
Sulphur Blues (e.g., Sulphur Blue 7/BRN)	Good to Very Good	Denim dyeing [5]	Commonly used in denim for alternatives to indigo; performance is comparable to Sulphur Blue 10.

Key Considerations for Researchers

For reliable and reproducible results in wash fastness validation, please consider the following:

- **Addressing Common Defects:** Be aware of issues like **bronzing** (a metallic bronze appearance) and **tendering** (fiber degradation upon storage). Bronzing can be mitigated by ensuring complete reduction of the dye using sufficient sodium sulfide and through proper soaping [2] [3]. Tendering, caused by acid formation from residual sulfur, can be prevented with an after-treatment using dilute sodium acetate to neutralize any acid [2] [3].
- **Optimizing the Dyeing Process:** The wash fastness is highly dependent on a well-controlled dyeing process. Key factors include the concentration of sodium sulfide (reducing agent), electrolyte (salt), dyeing temperature, and the efficiency of the final oxidation and soaping steps [3].
- **Environmental & Regulatory Compliance:** The sulfur dyeing process, particularly with sodium sulfide, has an environmental impact. The industry is trending towards low-sulfide reducing agents and pre-reduced liquid dyes [5]. Ensure your testing and production protocols align with regulations like ZDHC MRS� and OEKO-TEX [5].

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